Technical Support Center: N-Acetyl-L-Histidine Monohydrate Handling Guide[1]

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Compound of Interest

Compound Name:	*N-alpha-Acetyl-L-Histidine.H2O*
Cat. No.:	*B14072863*

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Executive Summary & Technical Context

N-Acetyl-L-histidine monohydrate (NALH[1][2][3][4][5]·H_2O) is a critical histidine derivative used widely as a buffer, osmolyte, and antioxidant in biopharmaceutical formulations and cell culture systems. While chemically stable under optimal conditions, its monohydrate crystal lattice presents specific handling challenges.

The Core Challenge: The "monohydrate" designation implies a stoichiometric water molecule is part of the crystal structure. However, this material exists in a dynamic equilibrium with environmental humidity.

- Excess Humidity (>60% RH): The powder absorbs surface moisture, forming capillary bridges between particles. This leads to severe clumping (caking) and deliquescence.
- Excess Dryness (<15% RH): Storage in aggressive desiccators (e.g., over P_2O_5) can strip the lattice water (efflorescence), converting it to a metastable anhydrous form. This anhydrous form is often more hygroscopic than the monohydrate, aggressively re-adsorbing moisture upon exposure to air, causing rapid, exothermic clumping.

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This guide provides the protocols to maintain the material in its stable "Hydrate Zone" and troubleshoot common experimental deviations.

Storage & Environmental Controls (FAQ)

Q: How should I store N-Acetyl-L-histidine monohydrate to prevent clumping?

A: You must balance preventing moisture absorption with preventing dehydration.[1]

- Temperature: Store at +2°C to +8°C (Refrigerated). Cold storage slows chemical degradation but increases the risk of condensation if opened while cold.
- Container: Use amber glass or high-density polyethylene (HDPE) bottles with a Teflon-lined screw cap.[1]
- Desiccant Strategy: Do NOT use aggressive desiccants like phosphorus pentoxide directly in the jar. Use a mild desiccant (e.g., silica gel packets) in the secondary container (a larger sealed box holding the bottle) to maintain a local relative humidity (RH) of ~30-40%.[1]

Q: I just removed the bottle from the fridge. Can I open it immediately?

A:No. This is the #1 cause of "irreversible bricking."

- The Mechanism: The cold powder acts as a condensation nucleus. If you open a 4°C bottle in a 22°C/50% RH lab, atmospheric water immediately condenses onto the powder surface.
- The Protocol: Allow the closed container to equilibrate to room temperature for at least 3 hours before breaking the seal. Wipe the exterior dryness before opening.

Operational Protocols: Weighing & Solubilization

Q: The powder is static and flies apart, or clumps on the spatula. How do I weigh it accurately?

A: Hygroscopic powders often carry static charges.

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- Anti-Static Gun: Use a Zerostat ionizing gun on the powder and the weigh boat before dispensing.
- Weighing by Difference: Do not weigh directly into a boat if high precision is required.
  - Tare the balance with the capped storage vial.
  - Remove an estimated amount.
  - Re-weigh the vial. The loss in mass is your sample weight. This minimizes the exposure time of the bulk stock to air.[6][7]

Q: My calculated molarity seems off. How do I correct for water content?

A: You must account for the hydration state.

- Formula Weight (Monohydrate): ~215.21 g/mol [1][3]
- Formula Weight (Anhydrous): ~197.19 g/mol [1]
- Correction Factor: If your certificate of analysis (CoA) lists water content (via Karl Fischer) different from the theoretical 8.37% (monohydrate), use the actual water content for mass-to-mole calculations.
  - Equation:

    [1]

Q: The powder isn't dissolving in water/buffer. It forms a "gummy" ball.

A: This is caused by adding water to the powder too quickly, creating a hydrated gel layer on the outside of the clump that prevents water from reaching the dry core (the "encapsulation effect").

- Protocol:

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- Fill the vessel with 80% of the required solvent volume first.
- Create a vortex using a magnetic stir bar.
- Slowly sift the NALH·H_2O powder into the shoulder of the vortex.
- If a clump forms, apply sonication (30-60 seconds) at ambient temperature. Do not heat above 40°C unless necessary, as this can promote hydrolysis or racemization over time.

Troubleshooting Guide (Decision Tree)

Scenario A: The "Brick" (Severe Clumping)

- Symptom: The powder in the bottle has solidified into a single hard mass.
- Cause: Moisture ingress during previous use or seal failure.
- Solution:
  - Do not chisel aggressively (risk of glass breakage or contamination).
  - Evaluation: If the material is for critical cell culture, discard it. Microbial growth is possible in the moisture layer.
  - Salvage (Chemistry only): If for non-critical buffer prep:
    - Weigh the entire "brick" (or chunks) quickly.
    - Dissolve the entire mass in a known volume of water to create a concentrated stock solution.
    - Filter sterilize (0.22 µm) immediately.
    - Determine the actual concentration via HPLC or UV absorbance (if extinction coefficient is known) or titration.

Scenario B: Drifting pH in Solution

- Symptom: A prepared NALH buffer drifts in pH over 24 hours.

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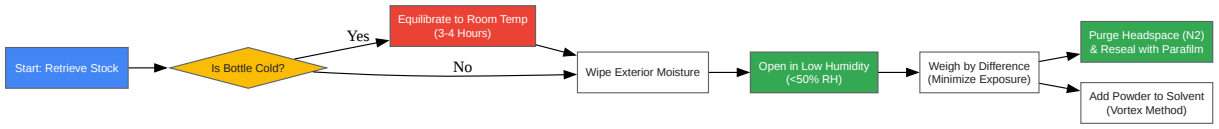
- Cause: Bacterial contamination (histidine is a nutrient) or slow equilibration of the acetyl group.
- Solution:
  - Always filter-sterilize (0.22 µm) NALH solutions immediately after preparation.[1]
  - Store liquid stocks at -20°C.[1][4]
  - Add 0.05% Sodium Azide if compatible with downstream applications (non-cell culture).

Visual Workflows

Figure 1: Hygroscopic Material Handling Workflow

Caption: Step-by-step logic for handling N-Acetyl-L-histidine monohydrate to prevent moisture-induced degradation.



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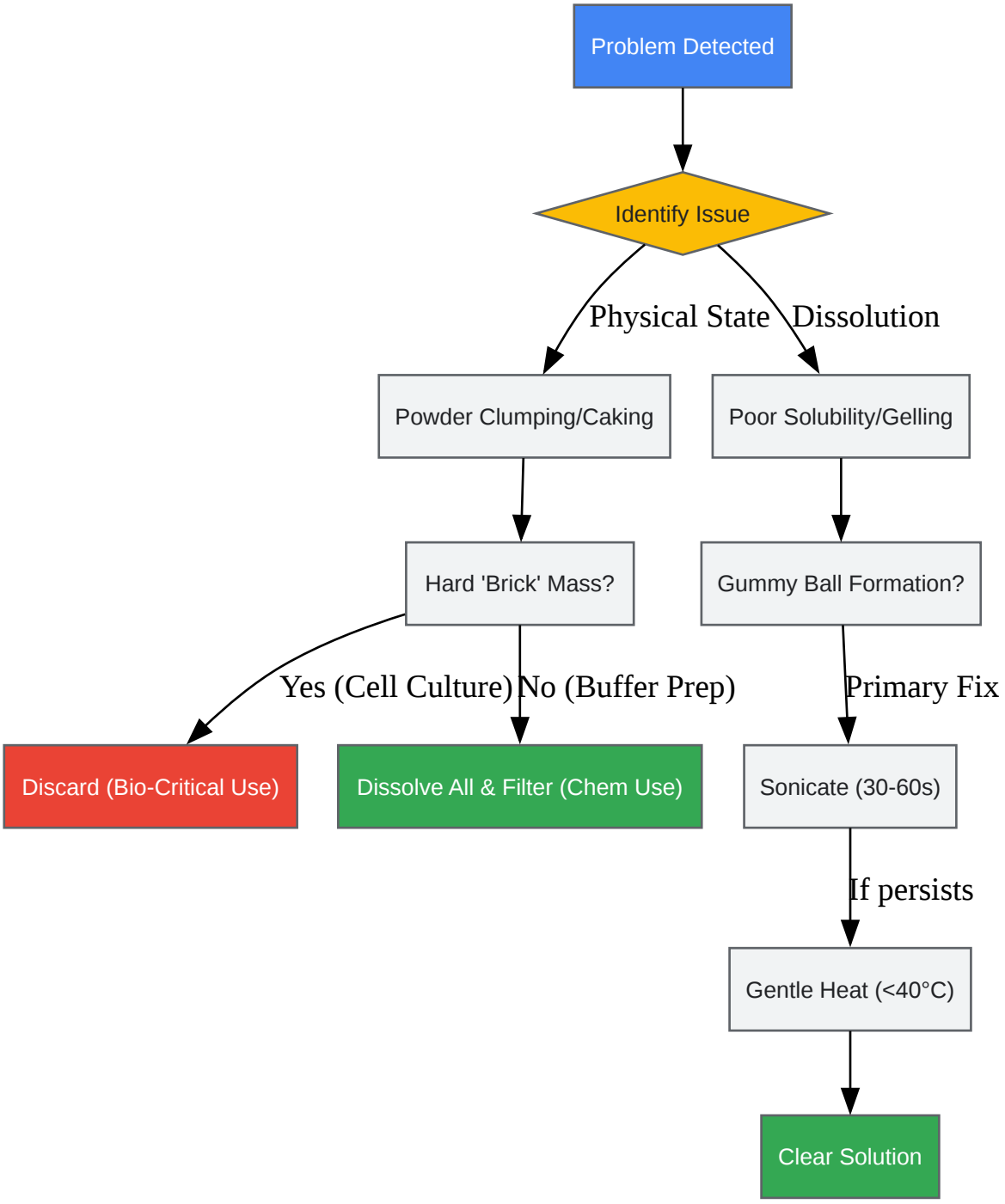
[1]

Figure 2: Troubleshooting Clumping & Solubility

Caption: Decision matrix for resolving physical state issues with NALH·H_2O.



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[1]

Reference Data Tables

Table 1: Physicochemical Profile

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Property	Value	Notes
CAS Number	39145-52-3	Specific to Monohydrate form [1]
Molecular Weight	215.21 g/mol	Includes water of hydration
Solubility (Water)	~40–62 mg/mL	High solubility, but rate-limited by gelling [2]
Solubility (DMSO)	Soluble	Hygroscopic DMSO can affect solubility [2]
Storage Temp	+2°C to +8°C	Protect from light and moisture [3]
pKa	~6.0 (Imidazole)	Ideal buffering range pH 5.5–6.5 [4]

Table 2: Solvent Compatibility Matrix

Solvent	Compatibility	Handling Note
Water	Excellent	Add powder to water, not water to powder.[1]
PBS	Good	May require sonication due to common ion effect.
DMSO	Good	Use fresh DMSO; old DMSO absorbs water and reduces solubility [2].[4]
Ethanol	Poor	Sparingly soluble; not recommended for stock prep [5].

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